

L-Palmitoylcarnitine-d9 supplier and purchasing information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Palmitoylcarnitine-d9*

Cat. No.: *B15571666*

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L-Palmitoylcarnitine-d9: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of **L-Palmitoylcarnitine-d9**, including supplier and purchasing information, experimental applications, and its role in cellular signaling.

L-Palmitoylcarnitine-d9 is the deuterated form of L-Palmitoylcarnitine, a key long-chain acylcarnitine involved in cellular energy metabolism. Its primary application in research is as an internal standard for the accurate quantification of its non-labeled counterpart in various biological samples using mass spectrometry. This guide offers a comprehensive resource for utilizing **L-Palmitoylcarnitine-d9** in your research endeavors.

Supplier and Purchasing Information

Sourcing high-purity **L-Palmitoylcarnitine-d9** is critical for reliable experimental outcomes. Below is a summary of suppliers offering this product. Please note that pricing and availability are subject to change and should be verified on the respective supplier websites.

Supplier	Catalog Number	Purity	Available Quantities	Notes
Cayman Chemical	40353	≥99% deuterated forms (d1-d9)	1 mg, 5 mg	Provided as a solid.[1][2][3]
Avanti Polar Lipids	870323P	>99%	1 mg	Distributed through Merck/Sigma-Aldrich.
MedKoo Biosciences	128086	>98%	Custom synthesis (minimum 1 gram)	Not a stock item; requires lead time for synthesis.[4]
Sapphire Bioscience	40353	≥99% deuterated forms (d1-d9)	1 mg, 5 mg	Distributes Cayman Chemical products.[3]

Core Applications and Experimental Protocols

L-Palmitoylcarnitine-d9 is predominantly used as an internal standard in liquid chromatography-mass spectrometry (LC-MS) based methods for the quantification of L-Palmitoylcarnitine and other acylcarnitines. Its chemical properties are nearly identical to the endogenous analyte, but its increased mass allows for clear differentiation in a mass spectrometer, ensuring accurate and precise measurement.

Experimental Protocol: Quantification of L-Palmitoylcarnitine in Human Plasma by LC-MS/MS

This protocol provides a general framework for the analysis of L-Palmitoylcarnitine in plasma. Optimization may be required for specific instruments and matrices.

1. Materials and Reagents:

- **L-Palmitoylcarnitine-d9** (as internal standard)

- L-Palmitoylcarnitine (for calibration curve)
- Human plasma (K2EDTA)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid
- Water (LC-MS grade)

2. Preparation of Stock Solutions and Internal Standard Working Solution:

- Prepare a stock solution of **L-Palmitoylcarnitine-d9** in methanol.
- Prepare a series of calibration standards of L-Palmitoylcarnitine in methanol.
- The internal standard working solution is prepared by diluting the **L-Palmitoylcarnitine-d9** stock solution with methanol to a final concentration of approximately 200-400 nM.[\[5\]](#)

3. Sample Preparation (Protein Precipitation):[\[6\]](#)

- To 50 µL of plasma sample, add 150 µL of the internal standard working solution in acetonitrile.
- Vortex for 30 seconds to precipitate proteins.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the dried extract in 100 µL of the initial mobile phase.

4. LC-MS/MS Analysis:

- Liquid Chromatography:
 - Column: A C18 reversed-phase column is commonly used.[\[6\]](#)

- Mobile Phase A: 0.1% formic acid in water
- Mobile Phase B: 0.1% formic acid in acetonitrile
- A gradient elution is typically employed, starting with a high percentage of mobile phase A and gradually increasing the percentage of mobile phase B.[\[6\]](#)[\[7\]](#)
- Mass Spectrometry:
 - Operate the mass spectrometer in positive electrospray ionization (ESI) mode.
 - Use Multiple Reaction Monitoring (MRM) to detect the transitions for L-Palmitoylcarnitine and **L-Palmitoylcarnitine-d9**.
 - The precursor ion for both is the respective molecular ion $[M+H]^+$.
 - A common product ion for quantification is m/z 85, which corresponds to the fragmented carnitine moiety.[\[7\]](#)

5. Data Analysis:

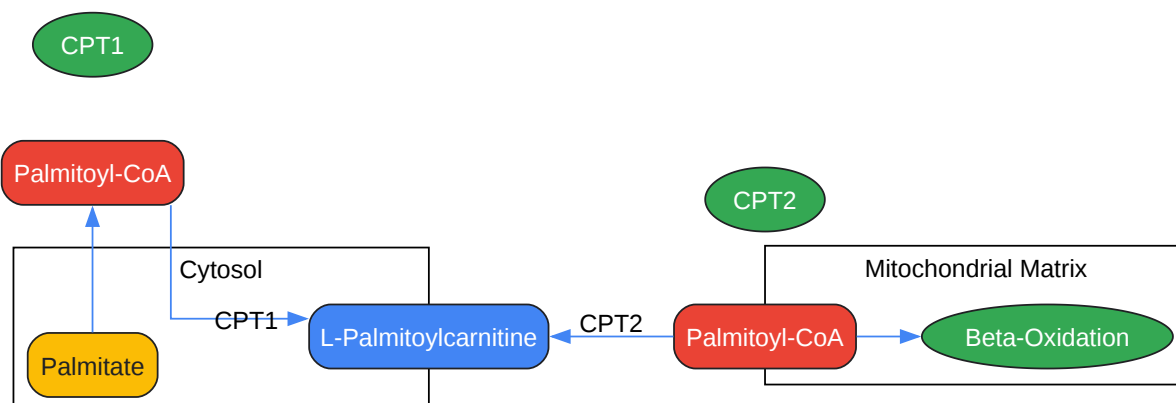
- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards.
- Determine the concentration of L-Palmitoylcarnitine in the plasma samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathways and Biological Relevance

L-Palmitoylcarnitine plays a crucial role in cellular metabolism, specifically in the transport of long-chain fatty acids into the mitochondria for β -oxidation. Dysregulation of L-Palmitoylcarnitine levels has been implicated in various pathological conditions.

Fatty Acid Transport into Mitochondria

The following diagram illustrates the carnitine shuttle system, which facilitates the transport of long-chain fatty acids like palmitate across the mitochondrial membrane.

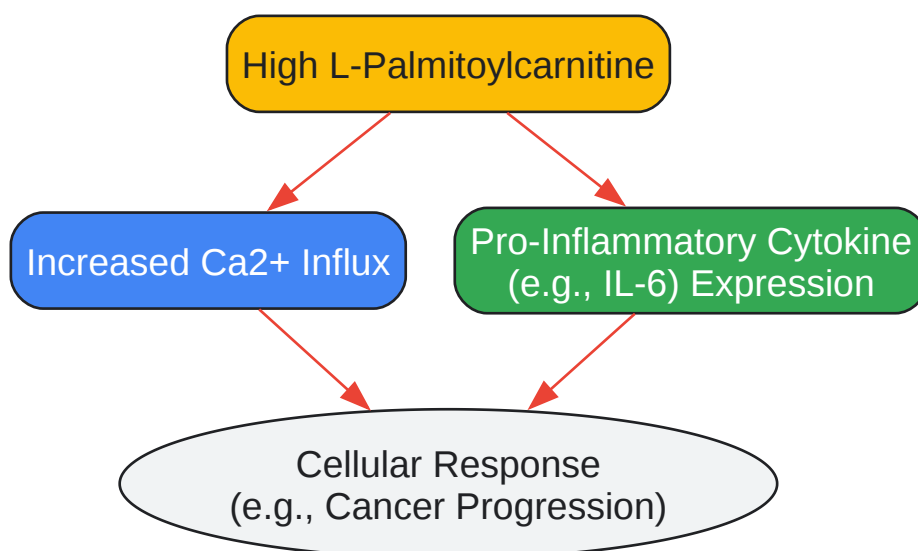


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Caption: The Carnitine Shuttle System for Fatty Acid Transport.

Role in Pro-Inflammatory Signaling and Calcium Influx

Elevated levels of L-Palmitoylcarnitine have been associated with pro-inflammatory responses and alterations in intracellular calcium signaling. This has been observed in the context of prostate cancer, where L-Palmitoylcarnitine may contribute to disease progression.[8]

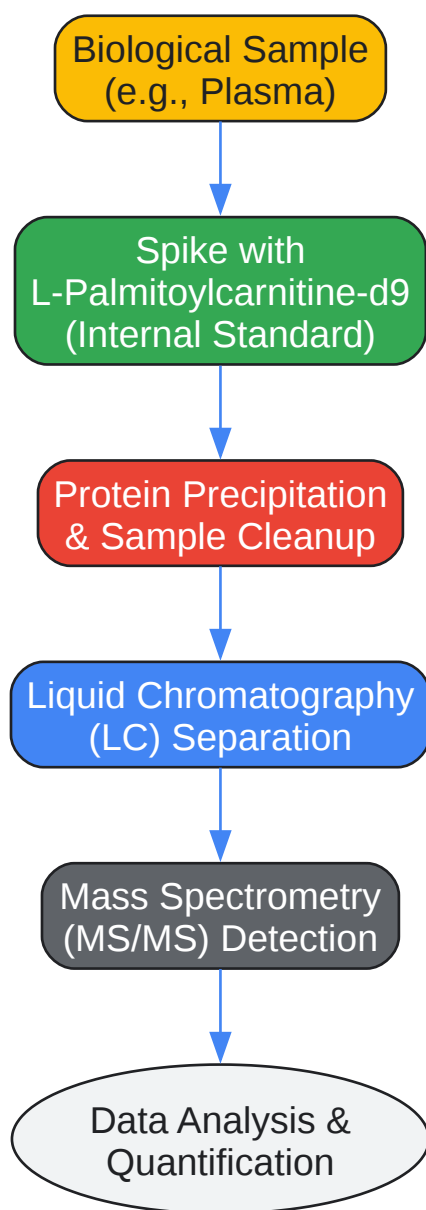


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Caption: L-Palmitoylcarnitine's Role in Signaling.

Experimental Workflow for LC-MS Quantification

The following diagram outlines the typical workflow for quantifying L-Palmitoylcarnitine in biological samples using its deuterated internal standard.

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Caption: LC-MS/MS Quantification Workflow.

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- To cite this document: BenchChem. [L-Palmitoylcarnitine-d9 supplier and purchasing information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15571666#l-palmitoylcarnitine-d9-supplier-and-purchasing-information]

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